

Application Note: Synthesis and Profiling of 4-Aminopyrimidine-5-carboxaldehyde Oximes

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Compound of Interest

Compound Name: 5-Aminopyrimidine-4-carbaldehyde

CAS No.: 933687-03-7

Cat. No.: B6359522

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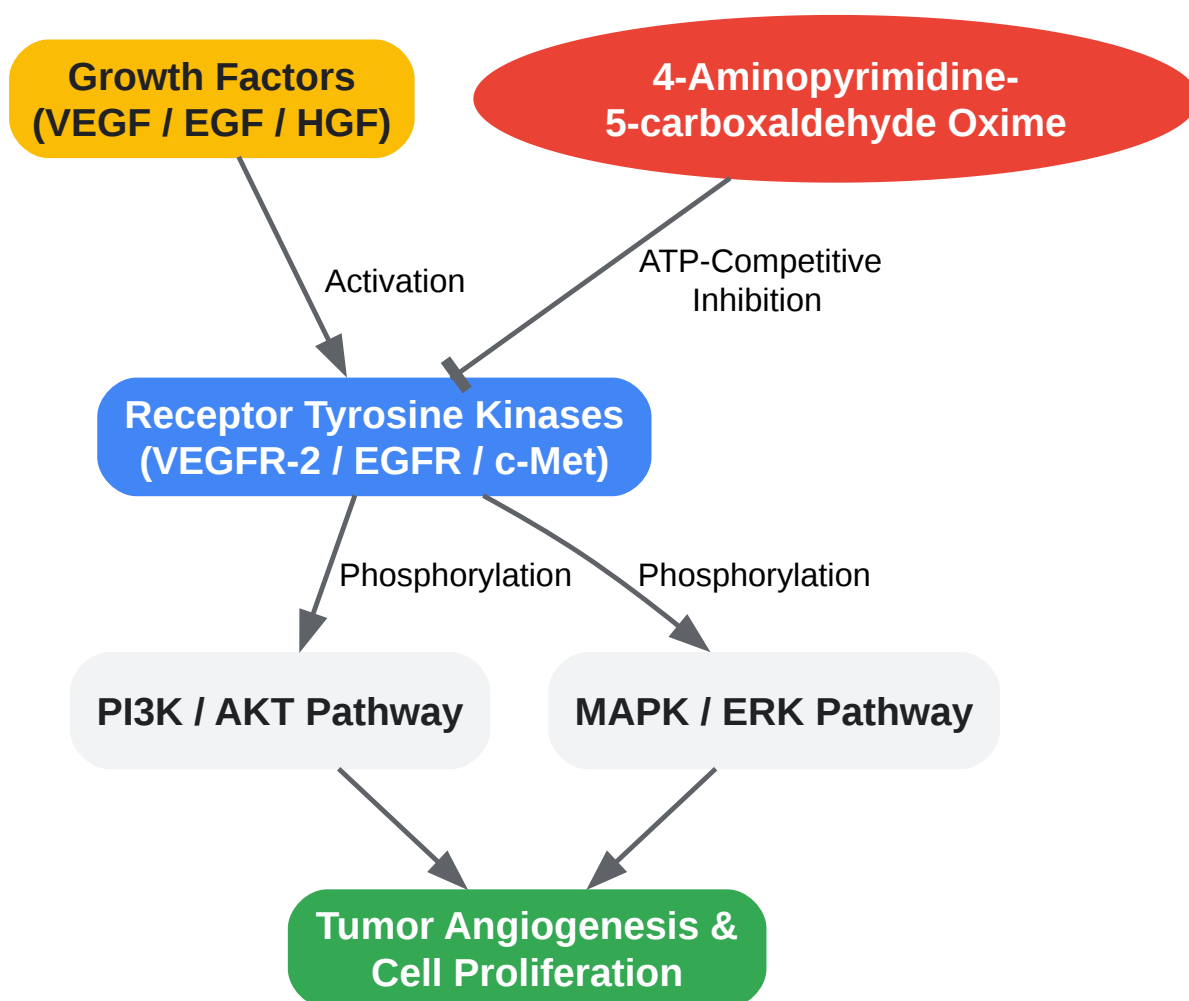
Target Audience: Medicinal Chemists, Assay Biologists, and Drug Development Professionals

Application: Kinase Inhibitor Scaffold Development (VEGFR-2, EGFR, ErbB-2, c-Met, FLT3)

Introduction & Pharmacological Rationale

The 4-aminopyrimidine-5-carboxaldehyde oxime scaffold has emerged as a privileged pharmacophore in targeted oncology[1]. Structurally, the pyrimidine core acts as a bioisostere for the adenine ring of ATP, allowing the molecule to anchor deeply within the highly conserved kinase hinge region.

The strategic placement of the 4-amino and 5-carboxaldehyde oxime groups provides a rigid, self-validating hydrogen-bonding network. The 4-amino group acts as a critical hydrogen bond donor to the hinge region backbone (e.g., Cys919 in VEGFR-2 or Met793 in EGFR)[2]. Concurrently, the 5-oxime moiety serves a dual purpose: it locks the molecule into a favorable bioactive conformation and provides supplementary hydrogen bonding interactions with the catalytic lysine or the aspartate residue of the DFG motif, drastically enhancing both potency and kinase selectivity[3].



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Figure 1: Kinase inhibition pathway of 4-aminopyrimidine-5-carboxaldehyde oximes.

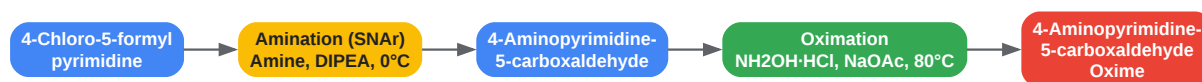
Mechanistic Causality in Experimental Design

The synthesis of these oximes is a robust, two-phase process designed to maximize regioselectivity and yield while preventing the degradation of sensitive functional groups.

- **Phase 1: Regioselective Amination (SNAr).** The synthesis typically begins with a 4-chloro-5-formylpyrimidine derivative. The electron-deficient nature of the pyrimidine ring is exacerbated by the strongly electron-withdrawing 5-formyl group. This makes the 4-chloro position highly susceptible to Nucleophilic Aromatic Substitution (SNAr) by an incoming amine. Conducting this reaction at 0 °C with a non-nucleophilic base (DIPEA) is critical; it

scavenges the generated HCl to prevent amine deactivation while suppressing bis-substitution or formyl degradation.

- Phase 2: Acid-Catalyzed Oximation. The resulting 4-aminopyrimidine-5-carboxaldehyde is condensed with hydroxylamine hydrochloride. The causality behind using sodium acetate (NaOAc) as a buffer is twofold: it neutralizes the hydrochloride salt to liberate the nucleophilic free hydroxylamine, and it maintains the reaction at an optimal pH (4.5–5.0). If the solution is too basic, the subsequent acid-catalyzed dehydration step stalls; if too acidic, the hydroxylamine remains protonated and non-nucleophilic. This thermodynamic control drives the equilibrium exclusively toward the stable (E)-oxime isomer, which is the biologically active conformation[1][4].



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Figure 2: Two-phase synthetic workflow for 4-aminopyrimidine-5-carboxaldehyde oximes.

Step-by-Step Protocol

Materials and Reagents

- Precursor: 4-chloro-5-formylpyrimidine (or 4,6-dichloro-5-formylpyrimidine for di-substituted derivatives)
- Reagents: Primary/secondary amines, Hydroxylamine hydrochloride (NH₂OH·HCl), N,N-Diisopropylethylamine (DIPEA), Sodium acetate (NaOAc).
- Solvents: Anhydrous Dichloromethane (DCM), Absolute Ethanol (EtOH), Ethyl Acetate (EtOAc), Hexanes.

Phase A: Synthesis of 4-Aminopyrimidine-5-carboxaldehyde

- Preparation: In an oven-dried round-bottom flask purged with nitrogen, dissolve 4-chloro-5-formylpyrimidine (1.0 equiv, 10 mmol) in 30 mL of anhydrous DCM.

- **Cooling:** Submerge the flask in an ice-water bath to bring the internal temperature to 0 °C.
- **Base Addition:** Add DIPEA (2.0 equiv, 20 mmol) in one portion. Stir for 5 minutes.
- **Amination:** Dissolve the desired amine (1.1 equiv, 11 mmol) in 10 mL of DCM and add it dropwise to the reaction mixture over 15 minutes. Caution: The S_NAr reaction is exothermic.
- **Propagation:** Remove the ice bath and allow the mixture to warm to room temperature. Stir for 2–4 hours. Monitor the consumption of the starting material via TLC (Eluent: 3:1 Hexane/EtOAc, visualized under UV 254 nm).
- **Workup:** Quench the reaction with 20 mL of saturated aqueous NaHCO₃. Extract the aqueous layer with DCM (2 × 20 mL). Combine the organic layers, wash with brine, dry over anhydrous Na₂SO₄, and concentrate under reduced pressure.
- **Purification:** Purify the crude residue via silica gel flash chromatography to yield the pure 4-aminopyrimidine-5-carboxaldehyde intermediate.

Phase B: Oximation

- **Preparation:** Dissolve the purified 4-aminopyrimidine-5-carboxaldehyde (1.0 equiv, 5 mmol) in 25 mL of absolute ethanol in a round-bottom flask equipped with a reflux condenser.
- **Reagent Addition:** Add hydroxylamine hydrochloride (1.5 equiv, 7.5 mmol) followed by sodium acetate (1.5 equiv, 7.5 mmol).
- **Reflux:** Heat the reaction mixture to 80 °C and reflux for 3–6 hours. The reaction progress can be monitored by LC-MS or TLC.
- **Isolation:** Cool the mixture to room temperature. In most cases, the (E)-oxime product will precipitate directly from the ethanolic solution as a highly crystalline solid.
- **Filtration:** Filter the precipitate through a Büchner funnel. Wash the filter cake sequentially with ice-cold water (to remove residual salts) and ice-cold ethanol.
- **Drying:** Dry the product in a vacuum oven at 45 °C overnight to afford the final 4-aminopyrimidine-5-carboxaldehyde oxime.

Quantitative Data: Pharmacological Profiling

The modular nature of this protocol allows for rapid library generation. Below is a summary of quantitative data for various substituted 4-aminopyrimidine-5-carboxaldehyde oximes against their primary kinase targets.

Compound Class / Substitution at C-6	Primary Target	Secondary Target	IC ₅₀ Range (Primary)	Key Biological Effect
4-amino-6-(aryloxy)	VEGFR-2	c-Met	10 – 50 nM	G2/M phase cell cycle arrest; anti-angiogenesis[1]
4-amino-6-(arylamino)	EGFR	ErbB-2	8 – 30 nM	Potent dual inhibition in BT474 and SKBR-3 cell lines[2]
4-amino-6-(piperazin-1-yl)	FLT3	FLT3 (ITD-mutated)	1 – 100 nM	Antiproliferative activity in human leukemic cells[5]
4-amino-6-(arylthio)	c-Met	VEGFR-2	150 – 250 nM	Synergistic inhibition of tumor progression[3]

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